

chemical structure and properties of trans-4,5-Epoxy-2E,7Z-decadienal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-4,5-Epoxy-2E,7Z-decadienal*

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An In-depth Technical Guide to trans-4,5-Epoxy-2E-decenal

Disclaimer: This technical guide provides an in-depth overview of trans-4,5-Epoxy-2E-decenal. Initial searches for "**trans-4,5-Epoxy-2E,7Z-decadienal**" did not yield information on a compound with this specific nomenclature. It is highly probable that the intended compound of interest is the widely studied trans-4,5-Epoxy-2E-decenal, which is the focus of this document.

Introduction

trans-4,5-Epoxy-2E-decenal is an α,β -unsaturated aldehyde that is a prominent product of the autoxidation of polyunsaturated fatty acids such as linoleic and arachidonic acid.[1][2] This volatile compound is notable for its characteristic metallic odor, which is a key component of the scent of mammalian blood.[3] Its high reactivity, stemming from the presence of an aldehyde, an epoxide, and a double bond, makes it a significant molecule in the study of lipid peroxidation and its biological consequences. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and biological relevance for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

trans-4,5-Epoxy-2E-decenal is a ten-carbon chain compound containing a terminal aldehyde group, a trans-epoxide between carbons 4 and 5, and a trans-double bond at the 2-position.

Chemical Identifiers

Identifier	Value
IUPAC Name	3-(3-pentyloxiran-2-yl)prop-2-enal[4][5]
CAS Number	134454-31-2[6][7]
Molecular Formula	C ₁₀ H ₁₆ O ₂ [4][6]
Molecular Weight	168.23 g/mol [4][8]
InChI	InChI=1S/C10H16O2/c1-2-3-4-6-9-10(12-9)7-5-8-11/h5,7-10H,2-4,6H2,1H3/b7-5+/t9-,10+/m0/s1[6]
InChIKey	HIOMEXREAUSUBP-IUUOVRSDA-N[6]
Canonical SMILES	CCCCC1OC1C=CC=O[1]
Synonyms	(E)-4,5-Epoxy-2-decenal, 3-(3-pentyloxiran-2-yl)-2E-propenal[2][7]

Physicochemical Properties

Property	Value	Source
Appearance	Colorless to pale yellow clear liquid	[9]
Boiling Point	92.00 °C @ 5.00 mm Hg	[9]
Specific Gravity	0.94500 to 0.96500 @ 20.00 °C	[9]
Refractive Index	1.47200 to 1.47800 @ 20.00 °C	[9]
Solubility	Soluble in alcohol, DMSO (30 mg/mL), DMF (30 mg/mL), Ethanol (30 mg/mL). Water solubility is estimated at 1153 mg/L @ 25 °C.	[1][9]
Storage	Store at -20°C under nitrogen in a tightly sealed container.	[1][9]

Biological Significance and Activity

trans-4,5-Epoxy-2E-decenal is a reactive aldehyde that can readily interact with biological nucleophiles, such as the amino groups of lysine residues in proteins.[2] This interaction can lead to a loss of protein function and cellular viability, highlighting the compound's role in the pathological effects of oxidative stress.[1]

One of the most notable characteristics of this compound is its potent metallic odor, which is responsible for the characteristic smell of blood.[3] This has led to research into its role as a chemosignal for predators. The odor detection threshold for humans is remarkably low, at 1.5 pg/L in air.[1] Interestingly, humans are more sensitive to the (-)-(4S,5S) enantiomer.[10]

Furthermore, this aldehyde has been implicated in the formation of DNA adducts, specifically 1,N(6)-etheno-2'-deoxyadenosine and 1,N(2)-etheno-2'-deoxyguanosine, which suggests potential genotoxicity.[3]

Experimental Protocols

Synthesis of trans-4,5-Epoxy-2E-decenal

A common and efficient method for the synthesis of trans-4,5-Epoxy-2E-decenal is a two-step process involving an epoxidation followed by a Wittig reaction.^{[11][12]}

Step 1: Epoxidation of (E)-2-octenal

- (E)-2-octenal is treated with alkaline hydrogen peroxide. This reaction selectively forms the trans-epoxide across the C4-C5 double bond.
- The reaction is typically carried out in a suitable solvent like methanol or ethanol.
- The pH is maintained in the alkaline range to facilitate the epoxidation.
- The product, trans-4,5-epoxy-octanal, is then purified, for example, by column chromatography.

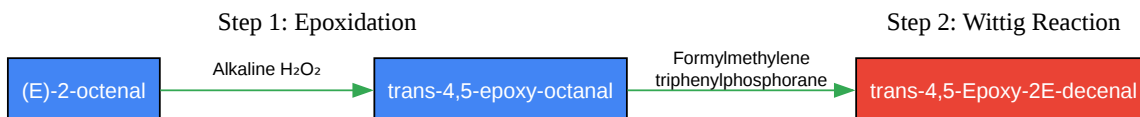
Step 2: Wittig-type Chain Elongation

- The purified trans-4,5-epoxy-octanal is then subjected to a Wittig-type reaction to extend the carbon chain and introduce the C2-C3 double bond and the terminal aldehyde group.
- The ylide formylmethylene triphenylphosphorane is used for this step.
- The reaction is typically performed in an aprotic solvent like tetrahydrofuran (THF).
- The final product, trans-4,5-Epoxy-2E-decenal, is then purified using techniques such as column chromatography.

This synthetic route provides good overall yields of the desired product.^{[11][12]}

Visualized Synthesis Pathway

The following diagram illustrates the two-step synthesis of trans-4,5-Epoxy-2E-decenal.

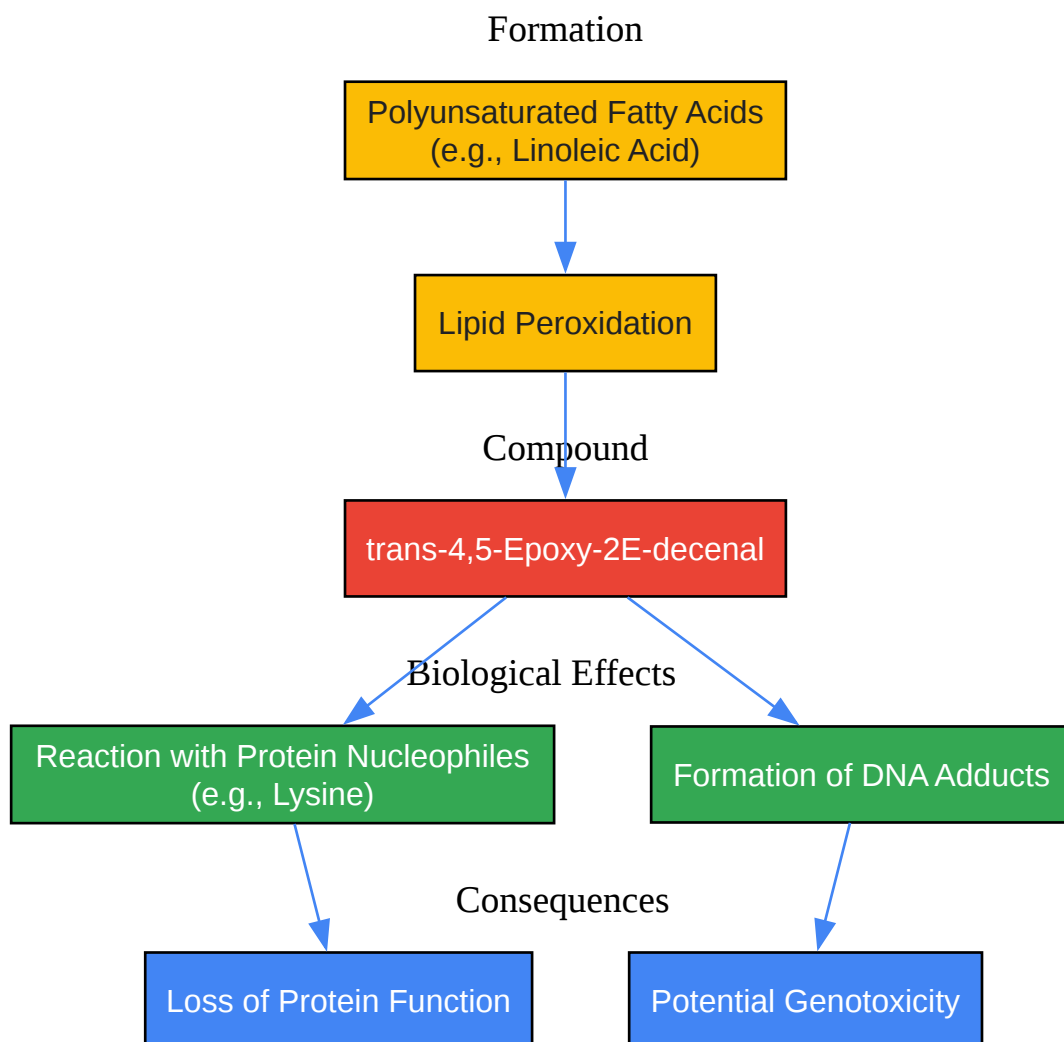


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Synthesis of trans-4,5-Epoxy-2E-decenal

Logical Relationship of Biological Activity

The following diagram outlines the logical progression from the formation of trans-4,5-Epoxy-2E-decenal to its biological consequences.



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Formation and Biological Effects of trans-4,5-Epoxy-2E-decenal

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- To cite this document: BenchChem. [chemical structure and properties of trans-4,5-Epoxy-2E,7Z-decadienal]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1147774#chemical-structure-and-properties-of-trans-4-5-epoxy-2e-7z-decadienal>]

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